

Comparative Guide: Biological Activity & Applications of Methyl 2-methyl-3-oxohexanoate

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Compound of Interest

Compound Name: Methyl 2-methyl-3-oxohexanoate

CAS No.: 120040-67-7

Cat. No.: B2908508

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Executive Summary

Methyl 2-methyl-3-oxohexanoate (CAS: 120040-67-7) is a specialized

-keto ester characterized by an

-methyl substitution on a hexanoate backbone.^{[1][2][3][4][5]} Unlike its widely used analog Ethyl 2-methyl-3-oxohexanoate, which is a staple in the flavor and fragrance industry, the methyl variant serves a distinct role as a metabolic reference standard in hydrocarbon biodegradation research and a tunable scaffold in medicinal chemistry.

This guide evaluates the biological activity of **Methyl 2-methyl-3-oxohexanoate** against its primary analogs, focusing on its critical function in the anaerobic degradation of n-hexane, its potential as a Quorum Sensing Inhibitor (QSI), and its utility as a precursor for bioactive heterocycles.

Key Differentiators

Feature	Methyl 2-methyl-3-oxohexanoate	Ethyl 2-methyl-3-oxohexanoate	Methyl 3-oxohexanoate
Primary Utility	Metabolic Standard (Hexane degradation), Synthetic Intermediate	Flavor/Fragrance Agent (Fruit/Nutty notes)	General Synthetic Building Block
Lipophilicity (LogP)	Moderate (~1.8 - 2.0)	High (>2.5)	Low (<1.5)
Steric Profile	-Methyl hindrance (Moderate)	-Methyl hindrance (Moderate)	Unhindered (-Methylene)
Biological Role	Marker for carboxylation/methylation pathways	Estrogenic/Enzymatic substrate	General -oxidation intermediate

Biological Mechanism & Metabolic Significance[6]

The most definitive biological activity of **Methyl 2-methyl-3-oxohexanoate** lies in its role as a stable derivative of the transient intermediates formed during the anaerobic biodegradation of n-hexane.

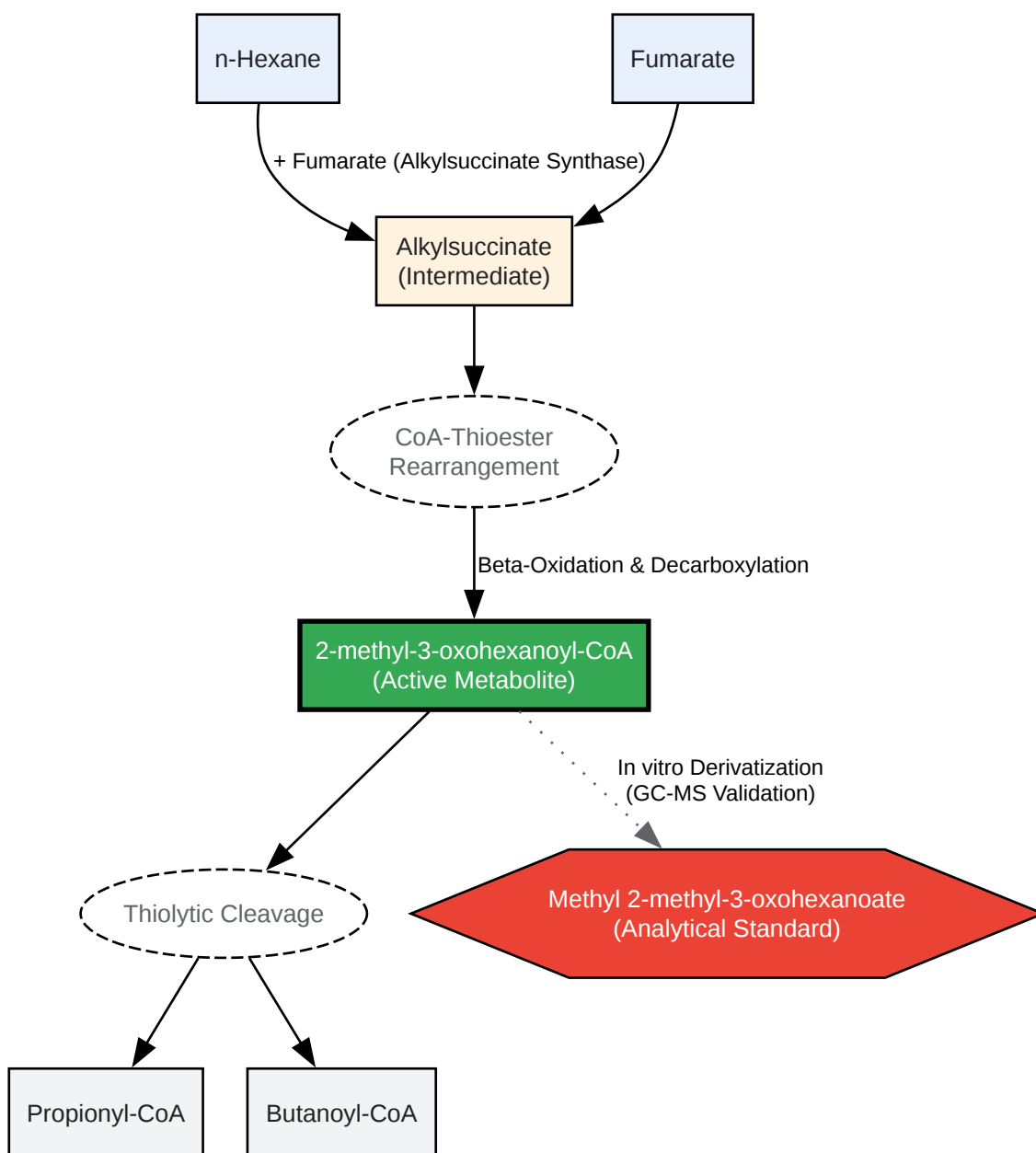
The n-Hexane Degradation Pathway

In denitrifying bacteria such as Betaproteobacterium strain HxN1, n-hexane is not degraded via standard terminal oxidation. Instead, it undergoes a fumarate addition reaction, followed by rearrangement and decarboxylation.

- Mechanism: The pathway produces 2-methyl-3-oxohexanoyl-CoA.[6]
- Role of the Methyl Ester: The free acid is unstable and difficult to analyze. Researchers synthesize **Methyl 2-methyl-3-oxohexanoate** as the authentic standard to verify the presence of this pathway via GC-MS. It confirms the "subterminal" carboxylation logic distinct from standard fatty acid beta-oxidation.

Pathway Visualization

The following diagram illustrates the specific metabolic node where the 2-methyl-3-oxohexanoate scaffold is active.[1]



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Caption: Anaerobic degradation of n-hexane showing the central role of the 2-methyl-3-oxohexanoyl scaffold.

Comparative Biological Activity[6]

Antimicrobial & Quorum Sensing Inhibition (QSI)

-keto esters are structural analogs of Acyl-Homoserine Lactones (AHLs), the signaling molecules used by Gram-negative bacteria for quorum sensing.[7]

- Mechanism: The 3-oxo group mimics the carbonyl of the AHL lactone ring. The -methyl group in **Methyl 2-methyl-3-oxohexanoate** introduces steric chirality that can modulate binding affinity to LuxR-type receptors.
- Comparison:
 - Unsubstituted (Methyl 3-oxohexanoate): Often degraded too rapidly by bacterial hydrolases.
 - -Methylated (Target): The methyl group at C2 protects against rapid enzymatic hydrolysis, potentially extending the half-life of the molecule in biofilm assays.
 - Aryl-substituted analogs: Generally show higher QSI activity ($IC_{50} < 50 \mu M$) compared to aliphatic esters like **Methyl 2-methyl-3-oxohexanoate**, but the aliphatic versions are less cytotoxic to mammalian cells.

Synthetic Utility: Precursor to Bioactive Heterocycles

The primary "activity" of this molecule in a drug development context is its reactivity as a bidentate electrophile.

Reaction Type	Product Class	Biological Application
Condensation with Hydrazines	Pyrazolones	NSAIDs (e.g., Metamizole analogs), Free radical scavengers
Condensation with Hydroxylamine	Isoxazoles	Antibiotics, GABA-A receptor agonists
Biginelli Reaction	Dihydropyrimidines	Calcium channel blockers

Advantage of **Methyl 2-methyl-3-oxohexanoate**: The

-methyl group is pre-installed. Using the unsubstituted analog (Methyl 3-oxohexanoate) requires a subsequent alkylation step to introduce the methyl group, which often suffers from poly-alkylation side reactions. Using the pre-methylated scaffold increases yield and regioselectivity.

Experimental Protocols

Synthesis via Meldrum's Acid (High Purity Route)

This protocol avoids the O-alkylation side reactions common in direct alkylation of

-keto esters.

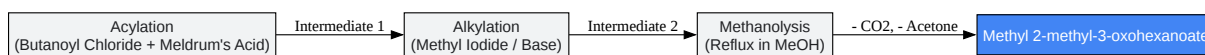
Reagents:

- Butanoyl chloride (1.0 equiv)
- Meldrum's acid (1.0 equiv)
- Pyridine (2.0 equiv)
- Methanol (Excess)

Workflow:

- Acylation: Dissolve Meldrum's acid in dry DCM at 0°C. Add pyridine, then dropwise add butanoyl chloride. Stir for 1 hour.
- Isolation: Wash with dilute HCl to remove pyridine. Evaporate solvent to obtain the acylated Meldrum's acid intermediate.
- Methanolysis: Reflux the intermediate in dry methanol. The ring opens and decarboxylates. [\[8\]](#)
- Methylation (if not pre-installed): Note: To get the 2-methyl derivative specifically, it is often more efficient to use 2-methylbutanoyl chloride as the starting material OR alkylate the acylated Meldrum's acid before methanolysis.
 - Correction: The most robust route to **Methyl 2-methyl-3-oxohexanoate** specifically involves the condensation of 2-methylbutanoyl chloride with Meldrum's acid, followed by

methanolysis.



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Caption: Step-wise synthesis ensuring regiospecific alpha-methylation.

Analytical Detection (GC-MS)

- Column: DB-5ms or equivalent (30m x 0.25mm).

- Temperature Program: 50°C (2 min)

10°C/min

280°C.

- Retention Index: The

-methyl group decreases the retention time slightly compared to the straight-chain isomer (Methyl 4-oxohexanoate) due to globular shape, but increases it relative to the non-methylated 3-oxohexanoate due to molecular weight.

- Mass Spec Fragments: Look for characteristic

-cleavage ions. The McLafferty rearrangement is suppressed by the

-methyl group compared to the unsubstituted ester.

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